

Application Notes and Protocols: Nopco NXZ in Architectural Coatings

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Compound of Interest

Compound Name: Nopco NXZ

Cat. No.: B1171978

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Nopco NXZ**, a metallic soap-based defoamer, and its application in the formulation of architectural coatings. Detailed protocols for performance evaluation are included to assist in the standardized assessment of its efficacy.

Introduction to Nopco NXZ

Nopco NXZ is a metallic soap type anti-foaming agent specifically designed for emulsion and latex systems.[1][2] It is a composition of mineral oil, metallic soap, and nonionic surfactants.[2] This defoamer is particularly effective in aqueous formulations, including water-based paints and adhesives, especially those based on acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions.[1][2] Its primary function is to eliminate foam generated during the manufacturing and application of coatings, which can otherwise lead to surface defects such as pinholes and craters, and compromise the integrity of the dried film.[1][3]

The mechanism of action for a defoamer like **Nopco NXZ** involves having a lower surface tension than the foaming liquid. This allows the defoamer to penetrate the foam film, leading to its destabilization and rupture.[1] Defoamers can act in three ways: by breaking existing foam, suppressing the formation of new foam, and by deaerating the liquid by causing small bubbles to merge and rise to the surface.[1]

Physical and Chemical Properties

The typical properties of **Nopco NXZ** are summarized in the table below. These values are representative and should not be considered as specifications.

Property	Value
Appearance	Light yellowish-brown liquid[2][4]
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant[2]
Active Content (%)	100[4][5]
Viscosity (mPa·s)	170 (at 25°C), 2200 (at 5°C)[2]
pH (2 mass% aqueous dispersion)	5.1[2]
Specific Gravity	0.89 (at 20°C)[2]
Ionicity	Nonionic[2]
Dispersibility	Dispersible in water[2]
Flash Point (°C)	174[2]

Application in Architectural Coatings

Nopco NXZ is recommended for use in a variety of water-based architectural coatings.

Recommended Dosage and Incorporation

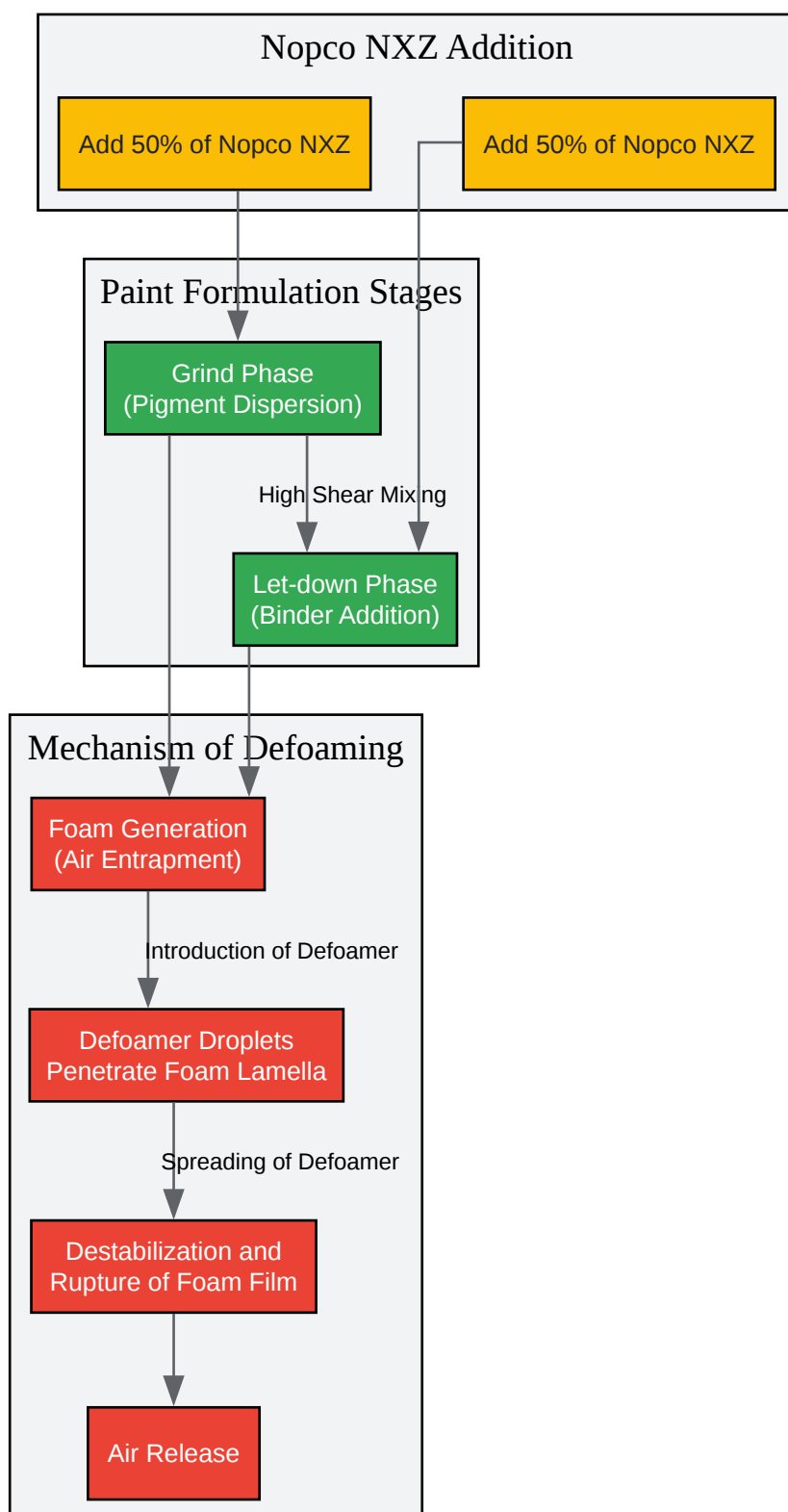
The recommended dosage of **Nopco NXZ** is typically between 0.1% and 0.5% by mass based on the solid weight of the emulsion or latex.[4] For paint formulations, a dosage of 2 to 3 pounds per 100 gallons of paint is often effective.[5]

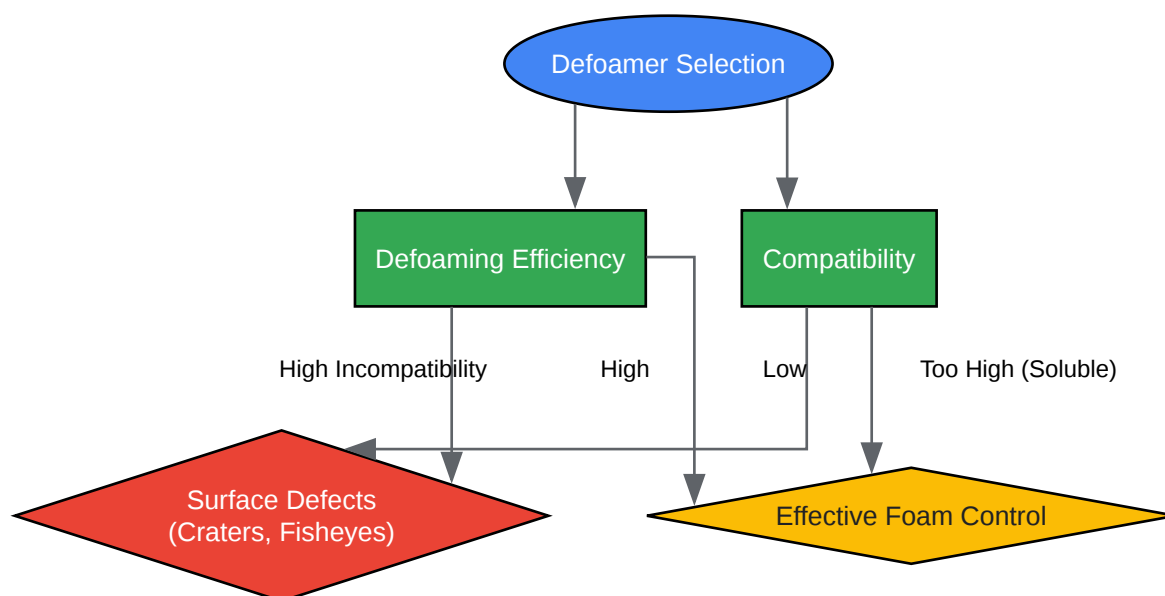
For optimal performance, it is often advantageous to split the addition of the defoamer. Approximately half of the recommended amount should be added to the pigment dispersion (grind phase) to suppress foam generation during high-shear mixing.[5] The remaining half should be added during the let-down stage, where the binder and other components are mixed

in.[5] **Nopco NXZ** can be used as supplied or pre-diluted with water. If diluted, it should be used under mixing.[2][4]

Mechanism of Action in a Coating Formulation

The following diagram illustrates the workflow of incorporating **Nopco NXZ** into a paint formulation and its mechanism of action.





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